

# 1,3-Dibromo-1-phenylpropane molecular weight.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,3-Dibromo-1-phenylpropane

Cat. No.: B104885

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A comprehensive technical guide on **1,3-Dibromo-1-phenylpropane** for researchers, scientists, and drug development professionals.

## Introduction

**1,3-Dibromo-1-phenylpropane** is a halogenated hydrocarbon featuring a phenyl group and two bromine atoms attached to a propane chain. Its chemical structure lends itself to a variety of organic reactions, making it a potentially useful intermediate in synthetic chemistry. This document provides a detailed overview of its molecular properties, available synthesis protocols, and a summary of the current, though limited, understanding of its biological significance.

## Molecular and Physical Properties

The fundamental physicochemical properties of **1,3-Dibromo-1-phenylpropane** are crucial for its application in experimental settings. These properties have been computationally predicted and are summarized in the table below.

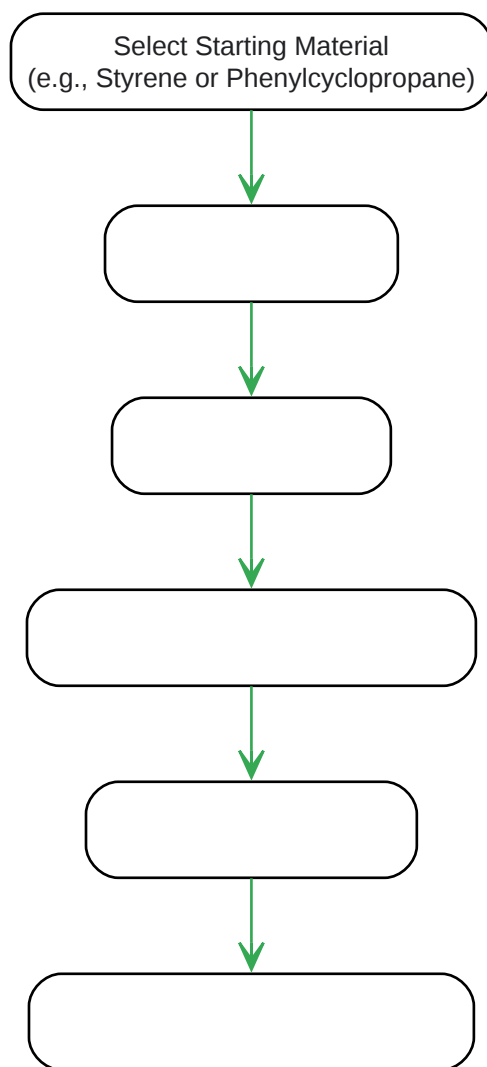
Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>10</sub> Br <sub>2</sub>	PubChem[1]
Molecular Weight	277.98 g/mol	PubChem[1]
IUPAC Name	1,3-dibromopropylbenzene	PubChem[1]
CAS Number	17714-42-0	PubChem[1]
Canonical SMILES	<chem>C1=CC=C(C=C1)C(CCBBr)Br</chem>	PubChem[1]
InChI Key	RSAHLRQANLPURU-UHFFFAOYSA-N	PubChem[1]
Computed XLogP3	3.6	PubChem[1]
Monoisotopic Mass	275.91493 Da	PubChem[1]

## Synthesis Protocols

The synthesis of **1,3-Dibromo-1-phenylpropane** can be approached through several general routes, primarily involving the bromination of unsaturated precursors. While detailed, step-by-step published protocols specifically for this compound are not readily available in the searched literature, the following methodologies for similar compounds can be adapted.

## General Synthesis Workflow

The synthesis of brominated phenylpropanes typically follows a logical progression from starting material to final product, often involving bromination and subsequent purification.



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Caption: General workflow for the synthesis of **1,3-Dibromo-1-phenylpropane**.

## Experimental Protocol: Bromination of an Alkene (Adapted)

The following is an adapted protocol based on the bromination of similar alkenes, which could be optimized for the synthesis of **1,3-Dibromo-1-phenylpropane** from a suitable precursor like 1-phenylpropene.

Materials:

- 1-phenylpropene (or other suitable precursor)

- Bromine ( $\text{Br}_2$ ) or N-Bromosuccinimide (NBS)
- Inert solvent (e.g., dichloromethane, carbon tetrachloride)
- Radical initiator (e.g., AIBN, benzoyl peroxide) if using NBS
- Aqueous sodium thiosulfate solution
- Aqueous sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate
- Round-bottom flask
- Dropping funnel
- Magnetic stirrer
- Reflux condenser (if heating is required)
- Separatory funnel
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a round-bottom flask, dissolve the starting alkene in an appropriate inert solvent. If using NBS, add the radical initiator.
- **Bromination:** Slowly add a solution of bromine in the same solvent to the reaction mixture at a controlled temperature (often  $0\text{ }^{\circ}\text{C}$  to room temperature). The disappearance of the bromine color indicates the progress of the reaction.
- **Reaction Monitoring:** Monitor the reaction by thin-layer chromatography (TLC) to determine completion.
- **Work-up:**

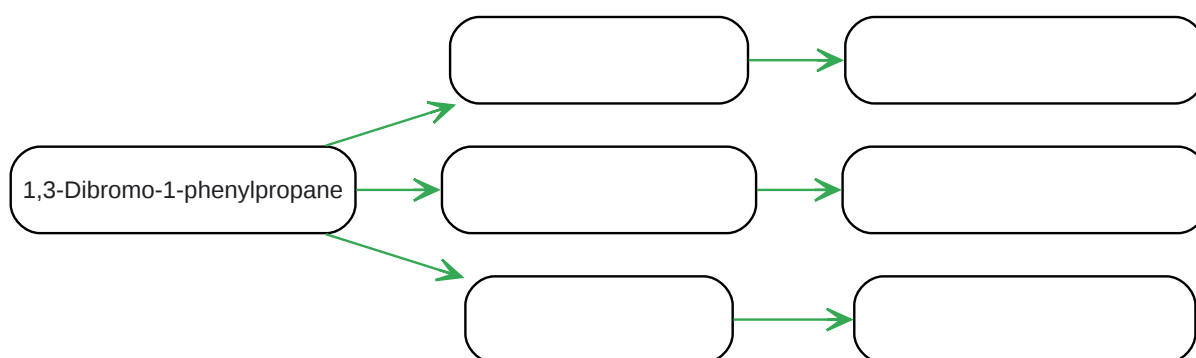
- Quench the reaction by adding an aqueous solution of sodium thiosulfate to remove any excess bromine.
- Transfer the mixture to a separatory funnel and wash sequentially with water, aqueous sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Purification: Filter off the drying agent and concentrate the organic phase using a rotary evaporator. The crude product can be purified by fractional distillation under reduced pressure or by column chromatography.
- Characterization: Confirm the structure and purity of the final product using spectroscopic methods such as  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and mass spectrometry.

## Potential Applications in Drug Development and Organic Synthesis

While specific studies on the biological activity of **1,3-Dibromo-1-phenylpropane** are limited in the available literature, its structural motifs suggest potential areas of interest for researchers.

### Role as a Synthetic Intermediate

The two bromine atoms in **1,3-Dibromo-1-phenylpropane** are good leaving groups, making the molecule a versatile precursor for the synthesis of more complex molecules through various substitution and coupling reactions.



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Caption: Potential synthetic transformations of **1,3-Dibromo-1-phenylpropane**.

## Biological Activity Context

There is currently no direct evidence from the searched literature detailing the biological activity or signaling pathway modulation by **1,3-Dibromo-1-phenylpropane**. However, the broader classes of compounds to which it belongs, namely brominated organic compounds and phenylpropanoids, have been the subject of biological investigation.

It is important to note that the biological effects of related compounds do not directly translate to **1,3-Dibromo-1-phenylpropane**, and dedicated experimental evaluation is necessary to determine its specific biological profile.

## Conclusion

**1,3-Dibromo-1-phenylpropane** is a chemical compound with well-defined physical properties and a molecular weight of 277.98 g/mol . While it holds potential as a synthetic intermediate in organic chemistry, detailed experimental protocols for its synthesis are not readily available in the public domain and would require adaptation from general methods. Furthermore, its biological activity and potential applications in drug development remain unexplored, representing an area for future research. The information provided herein serves as a foundational guide for researchers and scientists interested in this particular molecule.

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## References

- 1. 1,3-Dibromo-1-phenylpropane | C<sub>9</sub>H<sub>10</sub>Br<sub>2</sub> | CID 11637681 - PubChem [pubchem.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd

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